Technical Reference: 5,6-Dichloro-3-iodo-1H-indazole Characterization & Comparison

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Compound of Interest

Compound Name: *5,6-dichloro-3-iodo-1H-indazole*

Cat. No.: *B8145526*

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Executive Summary & Identification

5,6-dichloro-3-iodo-1H-indazole is a halogenated heterocyclic scaffold used primarily as a building block in medicinal chemistry. Its C3-iodine position offers high reactivity for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira), distinguishing it from its bromo- and chloro-analogs.

Chemical Identity Table

Property	Specification
Chemical Name	5,6-Dichloro-3-iodo-1H-indazole
CAS Number	1426421-76-2
Molecular Formula	$C_7H_3Cl_2IN_2$
Molecular Weight	312.92 g/mol
Appearance	Off-white to yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM

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Melting Point Reference Strategy

Unlike commoditized reagents, specific melting point (MP) values for proprietary intermediates like CAS 1426421-76-2 are often batch-dependent and not standardized in public compendia. Researchers must validate purity using a Reference Range Strategy, benchmarking against structural analogs.

Comparative Melting Point Benchmarks

The following data allows researchers to bracket the expected melting range. The additional chlorine atoms at positions 5 and 6 typically increase the melting point relative to the mono-halogenated analogs due to increased molecular weight and crystal packing interactions.

Compound	Structure Note	Melting Point (°C)	Source Ref
5,6-Dichloro-3-iodo-1H-indazole	Target	Expected: >180°C (Batch Specific)	Est. from analogs
6-Iodo-1H-indazole	Mono-iodo (C6)	207.0 – 211.0 °C	[1]
5-Iodo-1H-indazole	Mono-iodo (C5)	151.0 – 156.0 °C	[2]
6-Bromo-1H-indazole	Mono-bromo (C6)	180.0 – 182.0 °C	[3]
3-(4-Methoxyphenyl)-1H-indazole	C3-Aryl substituted	85.0 – 87.0 °C	[4]

> *Analytic Insight: If your isolated solid melts significantly below 150°C, suspect contamination with starting material (5,6-dichloro-1H-indazole) or solvent inclusion. A sharp melting range (<2°C) is the primary indicator of successful iodination and purification.*

Synthesis & Performance Protocol

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The "performance" of this intermediate is defined by the efficiency of its synthesis (yield) and its purity for subsequent coupling steps. The standard protocol involves electrophilic iodination of the 5,6-dichloro-1H-indazole core.

Optimized Synthesis Workflow (Based on EP 2763990 B1)

Objective: Selective C3-iodination without over-halogenation.

Reagents:

- Substrate: 5,6-dichloro-1H-indazole (1.0 equiv)
- Iodine Source: Molecular Iodine (

  , 1.5 equiv)[1]
- Base: Potassium Hydroxide (KOH, 3.0 equiv)
- Solvent: DMF (Dimethylformamide)[2][3][4]

Step-by-Step Protocol:

- Dissolution: Dissolve 5,6-dichloro-1H-indazole in DMF at room temperature (RT).
- Activation: Add powdered KOH. The mixture may change color (deprotonation of N1-H).
- Iodination: Add molecular iodine (

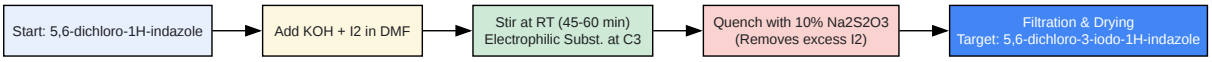
) portion-wise or as a solution in DMF.
- Reaction: Stir at RT for 45–60 minutes. Monitor by TLC or LC-MS for disappearance of starting material.
- Quench: Pour the reaction mixture into 10% aqueous

  (sodium thiosulfate) to neutralize excess iodine.

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- Isolation: The product typically precipitates as a solid.[4] Filter, wash with water, and dry under vacuum.[2][3]

Synthesis Logic Diagram



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Caption: Logical flow for the regioselective C3-iodination of the indazole scaffold.

Comparative Performance Guide: Why Choose the 3-Iodo Analog?

In drug development, the choice between 3-iodo, 3-bromo, and 3-chloro intermediates dictates the success of subsequent cross-coupling reactions (SAR exploration).

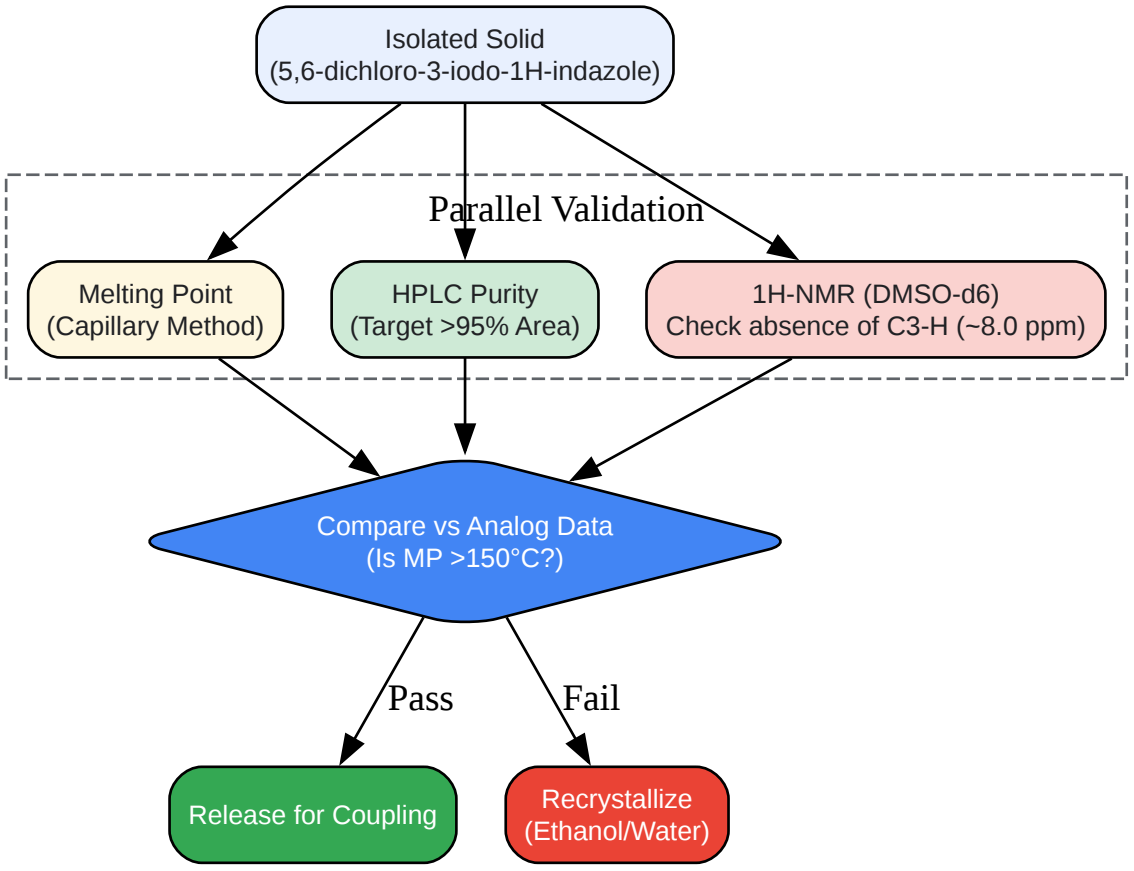
Feature	3-Iodo-Indazole **(Target)**	3-Bromo-Indazole	3-Chloro-Indazole
C-X Bond Energy	Weakest (Lowest activation energy)	Moderate	Strongest (Hardest to break)
Reactivity (Suzuki)	Excellent (Couples at RT or mild heat)	Good (Requires heat/stronger catalyst)	Poor (Requires specialized ligands)
Selectivity	High selectivity in presence of Cl/Br	Moderate	Low
Use Case	Rapid library generation; difficult couplings	Scale-up (lower cost)	Stable scaffold; not for coupling

Experimental Recommendation: Use the 3-iodo variant (CAS 1426421-76-2) when constructing initial SAR libraries to ensure maximum yield and tolerance of complex boronic acids. Switch to the bromo-analog only for process chemistry cost-optimization after the route is established.

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Quality Control & Validation Workflow

To ensure the integrity of the "melting point" data and the compound itself, follow this self-validating workflow.



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Caption: QC decision tree for validating the purity of the halogenated intermediate.

References

- ResearchGate.Synthesis and Characterization of 6-Bromo-1H-Indazole Derivatives. Available at: [Link]
- MDPI.Pd(PPh3)4 Catalyzed Synthesis of Indazole Derivatives.Applied Sciences, 2020.[3] Available at: [Link]
- European Patent Office.Patent EP 2763990 B1: Pyrrolopyrazine Kinase Inhibitors (Synthesis of Intermediate).

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Sources

- 1. Synthesis and biological evaluation of indazole derivatives as anti-cancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
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